

what is the structure of D-Glucurono-6,3-lactone acetonide

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Compound of Interest

Compound Name: *D-Glucurono-6,3-lactone acetonide*

Cat. No.: B7769936

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An In-depth Technical Guide to **D-Glucurono-6,3-lactone Acetonide**

Introduction

D-Glucurono-6,3-lactone acetonide, also identified by its systematic name 1,2-O-Isopropylidene- α -D-glucurono-6,3-lactone, is a derivative of D-glucuronic acid.^{[1][2]} This compound is a key intermediate in organic synthesis, particularly in carbohydrate chemistry and the development of novel pharmaceutical agents.^{[2][3]} Its structure incorporates a bicyclic lactone system and an acetonide (isopropylidene) protecting group, which makes it a versatile building block for creating more complex molecules.^{[2][4]} This guide provides a comprehensive overview of its structure, properties, synthesis, and applications for researchers and professionals in drug development.

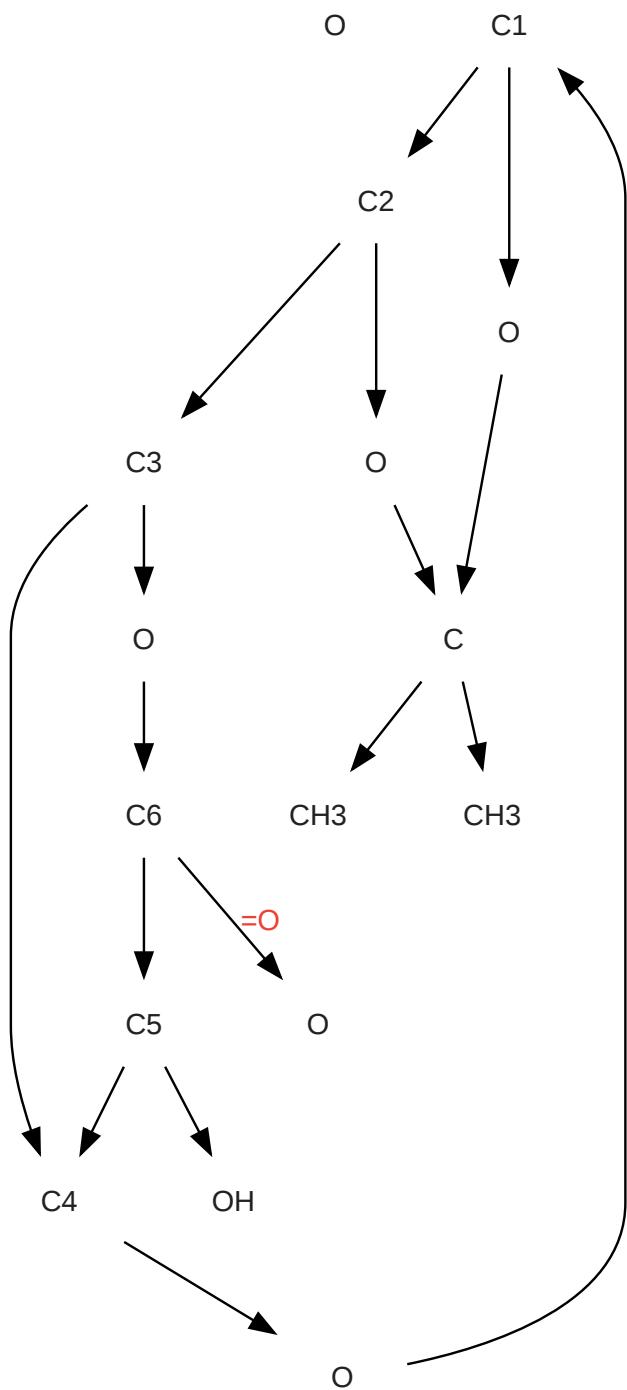
Chemical Structure and Properties

D-Glucurono-6,3-lactone acetonide is characterized by a furanose ring fused with a γ -lactone ring, and an isopropylidene group protecting the 1- and 2-position hydroxyl groups. This acetonide group enhances its solubility in organic solvents and allows for selective reactions at other positions of the molecule.^[4]

Key Identifiers and Properties:

Property	Value	Reference
CAS Number	20513-98-8	[1]
Molecular Formula	C ₉ H ₁₂ O ₆	[1]
Molecular Weight	216.19 g/mol	[1]
Melting Point	119-121 °C	[1] [2]
Boiling Point	386.0 ± 42.0 °C (Predicted)	[1]
Density	1.410 ± 0.06 g/cm ³ (Predicted)	[1]
Appearance	White to off-white solid	[4]
Solubility	Slightly soluble in chloroform and water	[1] [2]

A logical representation of the core chemical structure is provided below.



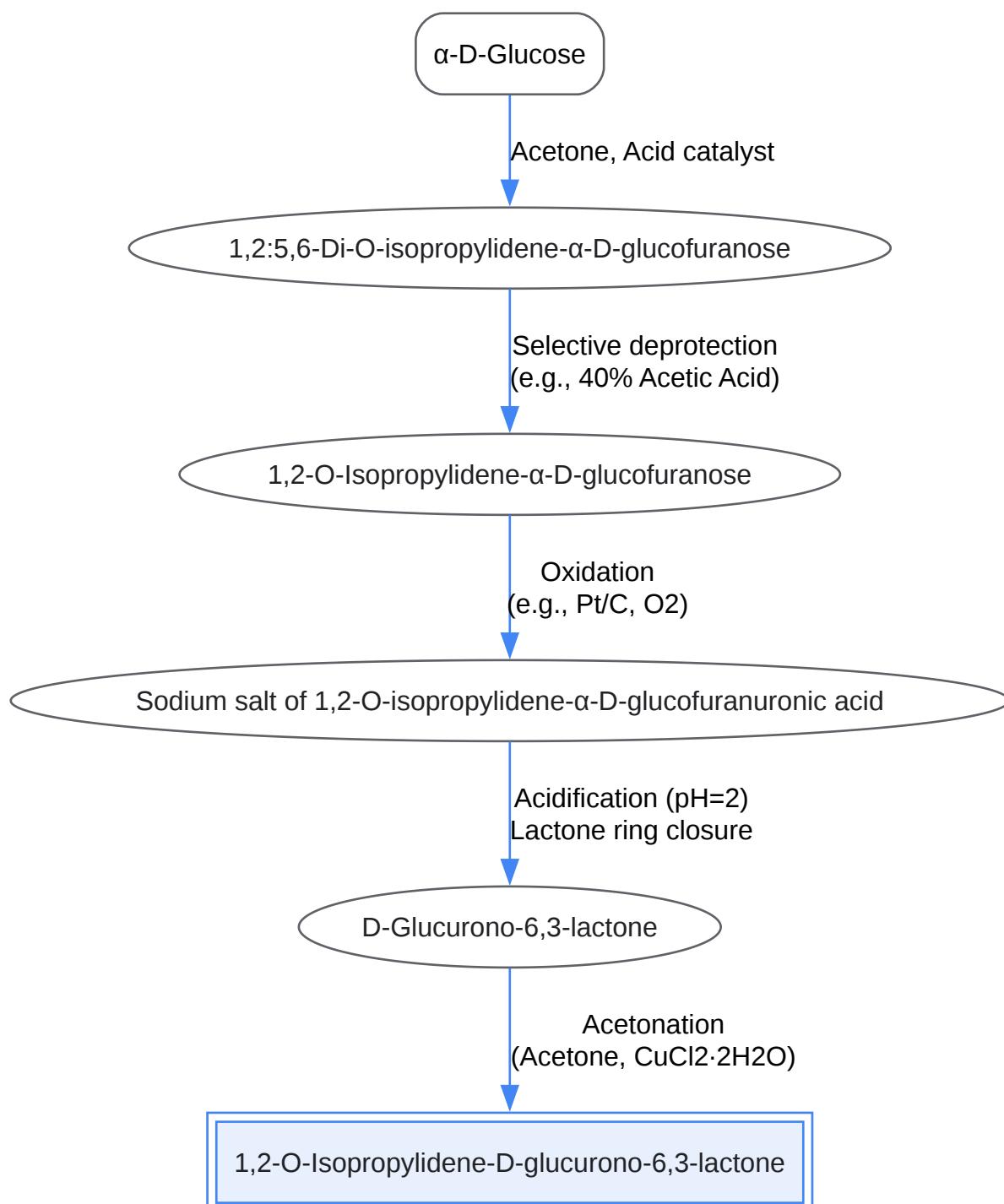
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Caption: Core structure of **D-Glucurono-6,3-lactone acetonide**.

Synthesis and Experimental Protocols

The synthesis of **D-Glucurono-6,3-lactone acetonide** can be achieved from readily available starting materials such as D-glucose. A common synthetic route involves the protection of hydroxyl groups followed by oxidation and lactonization.[5]

Synthetic Workflow from D-Glucose:



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Caption: Synthesis pathway of **D-Glucurono-6,3-lactone acetonide** from α -D-glucose.

Experimental Protocol for Acetonide Formation:

A reported method for the direct synthesis of the acetonide from D-glucurono-6,3-lactone involves the following steps[5]:

- D-glucurono-6,3-lactone is treated with acetone, which acts as both the reagent and the solvent.
- Copper(II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$) is added to the mixture.
- The reaction mixture is refluxed for approximately 8 hours.
- This method has been reported to produce 1,2-O-isopropylidene-D-glucurono-6,3-lactone in high yield (88%) and purity, often without the need for further purification.[5]

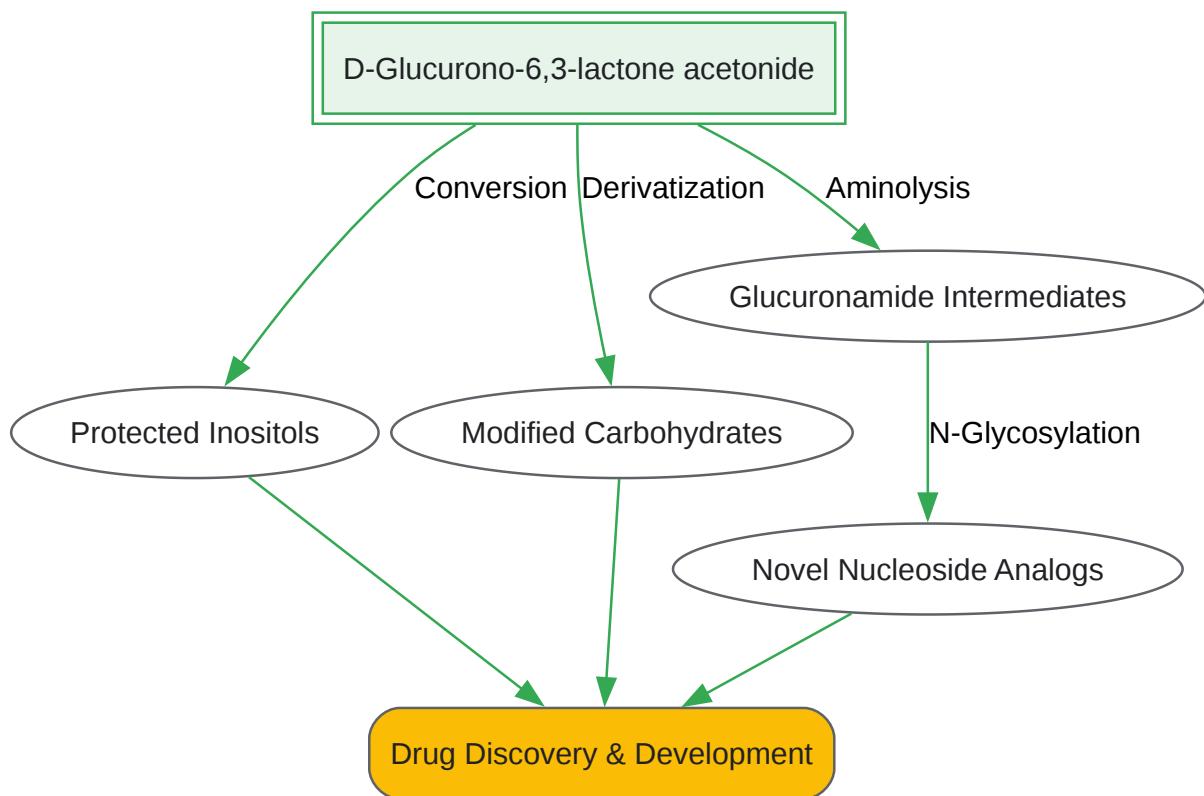
Applications in Research and Development

D-Glucurono-6,3-lactone acetonide is a valuable intermediate for the synthesis of a variety of biologically significant molecules. Its protected structure allows for regioselective modifications, making it an important starting material in multi-step syntheses.

Key Application Areas:

- Carbohydrate Chemistry: It serves as a precursor for the synthesis of modified sugars and their derivatives.[5]
- Pharmaceutical Synthesis: It is utilized in the preparation of complex molecules and potential drug candidates.[2][3] For instance, it can be converted to optically active and partially protected inositol.[6]
- Nucleoside Analogs: The lactone can be converted into glucuronamides, which are then used in the N-glycosylation step to form novel nucleoside analogs for potential therapeutic applications.[3]

The logical relationship of its utility is depicted in the diagram below.



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Caption: Applications of **D-Glucurono-6,3-lactone acetonide** in synthesis.

Conclusion

D-Glucurono-6,3-lactone acetonide is a structurally important and synthetically versatile molecule. Its well-defined stereochemistry, coupled with the presence of the acetonide protecting group, makes it an ideal starting material for the synthesis of complex, high-value chemical entities. The methodologies for its synthesis are well-established, and its utility in the preparation of bioactive compounds underscores its importance for professionals in the fields of chemical research and drug development.

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